

An In-depth Technical Guide to Allyl Bromide (CAS 106-95-6)

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Compound of Interest

Compound Name: *Allyl bromide*

Cat. No.: *B033337*

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Introduction

Allyl bromide (3-bromopropene) is a highly versatile and reactive organohalide compound.^[1] Identified by its CAS number 106-95-6, it is a key building block in organic synthesis, particularly valued for its ability to introduce the allyl functional group into a wide array of molecules.^{[2][3]} This technical guide provides a comprehensive overview of **allyl bromide**, covering its chemical and physical properties, synthesis, reactivity, applications in research and industry, and critical safety information.

Physicochemical and Spectroscopic Properties

Allyl bromide is a colorless to light yellow liquid with a strong, pungent, and irritating odor.^[1] ^[4] It is highly flammable and should be handled with appropriate precautions.^{[5][6]} Key physicochemical properties are summarized in the table below.

Table 1: Physicochemical Properties of Allyl Bromide

Property	Value	Reference(s)
CAS Number	106-95-6	[1]
Molecular Formula	C ₃ H ₅ Br	[1]
Molecular Weight	120.98 g/mol	[2][4]
Appearance	Clear, colorless to light yellow liquid	[1][4]
Odor	Intense, acrid, pungent	[1][5]
Density	1.398 g/cm ³	[1]
Melting Point	-119 °C (-182 °F; 154 K)	[1]
Boiling Point	71 °C (160 °F; 344 K)	[1]
Flash Point	-2 °C to -1 °C (28-30 °F)	[4][5][6]
Autoignition Temperature	280 °C (536 °F)	[5]
Solubility in Water	0.38 g/100 g H ₂ O; Slightly soluble	[1][7]
Solubility in Organic Solvents	Miscible with alcohol, ether, chloroform, carbon tetrachloride	[7][8]
Vapor Pressure	18.6 kPa (136 mmHg)	[1][4]
Refractive Index (n _D)	1.4697 (at 20 °C)	[1]
log P (Octanol/Water Partition Coefficient)	1.79	[1][9]

Synthesis of Allyl Bromide

The primary commercial synthesis of **allyl bromide** involves the reaction of allyl alcohol with hydrobromic acid, often in the presence of a strong acid catalyst like sulfuric acid.[1][10] This reaction proceeds via a nucleophilic substitution mechanism.

Experimental Protocol: Synthesis from Allyl Alcohol

Materials:

- Allyl alcohol
- Hydrobromic acid (48%)
- Concentrated sulfuric acid
- 5% Sodium carbonate solution
- Anhydrous calcium chloride or sodium sulfate
- Reaction flask with a stirrer, dropping funnel, and distillation setup

Procedure:

- To a reaction flask, add 250 g of 48% hydrobromic acid.[\[10\]](#)
- Slowly add 75 g of concentrated sulfuric acid while stirring.[\[10\]](#)
- Add 58 g (1.0 mol) of allyl alcohol to the mixture.[\[10\]](#)
- While stirring continuously, add another 75 g of concentrated sulfuric acid dropwise from the funnel.[\[10\]](#)
- Heat the reaction mixture to facilitate the distillation of the **allyl bromide** as it forms. The reaction is typically complete within 30 minutes.[\[10\]](#)
- Collect the distillate, which is an azeotropic mixture of **allyl bromide** and water.[\[11\]](#)
- Wash the collected distillate with a 5% sodium carbonate solution to neutralize any remaining acid, followed by a water wash.[\[10\]](#)
- Dry the organic layer with a suitable drying agent like anhydrous calcium chloride or sodium sulfate.[\[10\]](#)

- Perform a final fractional distillation, collecting the fraction boiling at 69-72 °C to obtain pure **allyl bromide**.^[10] This process can yield up to 93% of the theoretical product.^[10]

An alternative method involves the halogen exchange reaction between allyl chloride and hydrobromic acid.^{[1][12]}

Chemical Reactivity and Mechanisms

Allyl bromide is a potent electrophilic alkylating agent due to the polarized carbon-bromine bond and the ability of the allyl group to stabilize carbocation intermediates.^{[1][13]} It readily participates in nucleophilic substitution reactions (both SN1 and SN2 mechanisms), Grignard reagent formation, and cross-coupling reactions.

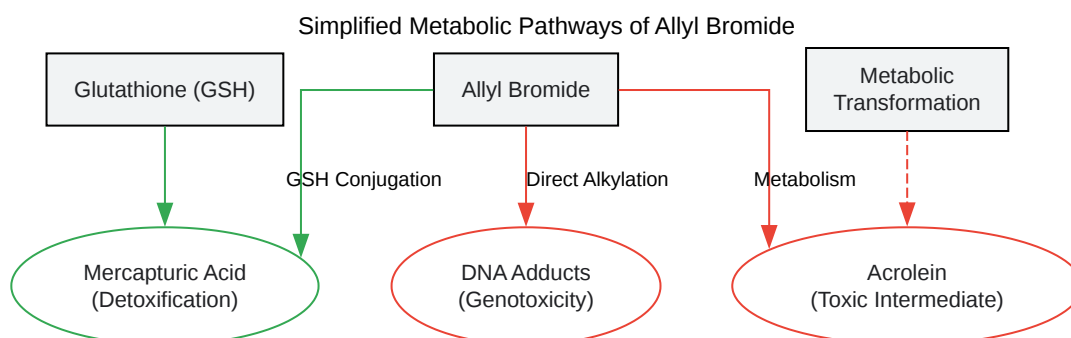
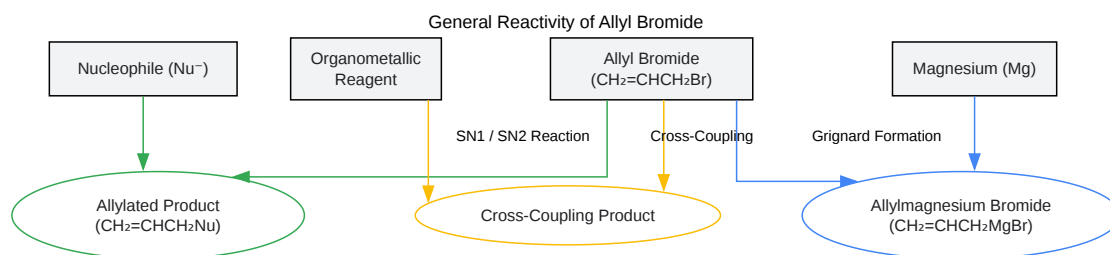
Nucleophilic Substitution

Allyl bromide reacts with a wide range of nucleophiles (Nu⁻) to introduce the allyl group (CH₂=CHCH₂-).^[1] These reactions are fundamental in the synthesis of pharmaceuticals, polymers, and other fine chemicals.^{[1][13]}

- General Reaction: $\text{CH}_2=\text{CHCH}_2\text{Br} + \text{Nu}^- \rightarrow \text{CH}_2=\text{CHCH}_2\text{Nu} + \text{Br}^-$

Allylic halides are particularly reactive in nucleophilic substitution reactions because they can form resonance-stabilized allylic carbocations, facilitating SN1 pathways.^{[14][15]}

Logical Diagram: Reactivity of Allyl Bromide



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References

- 1. Allyl bromide - Wikipedia [en.wikipedia.org]
- 2. ALLYL BROMIDE - Ataman Kimya [atamanchemicals.com]
- 3. nbinno.com [nbinno.com]
- 4. Allyl bromide | C3H5Br | CID 7841 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Allyl Bromide or 3-Bromopropene or 3-Bromopropylene Manufacturers, SDS [mubychem.com]
- 6. ALLYL BROMIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. INTRODUCTION - NTP Genetically Modified Model Report on the Toxicology Studies of Allyl Bromide (CASRN 106-95-6) in Genetically Modified (FVB Tg.AC Hemizygous) Mice and Carcinogenicity Studies of Allyl Bromide in Genetically Modified [B6.129-Trp53tm1Brd (N5) Haploinsufficient] Mice (Dermal and Gavage Studies) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. ALLY BROMIDE - Ataman Kimya [atamanchemicals.com]
- 9. lobachemie.com [lobachemie.com]
- 10. Page loading... [guidechem.com]
- 11. youtube.com [youtube.com]
- 12. JP3270571B2 - Method for producing allyl bromide - Google Patents [patents.google.com]
- 13. Application of Allyl bromide_Chemicalbook [chemicalbook.com]
- 14. quora.com [quora.com]
- 15. 3.2 Reactions of Allyl System – Organic Chemistry II [kpu.pressbooks.pub]
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